

Application Notes: Olivine as a Soil Amendment for Improved Crop Yield

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Compound of Interest

Compound Name: Olivin

Cat. No.: B1252735

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Introduction

Olivine, a magnesium iron silicate mineral, is gaining attention in agricultural science for its potential as a soil amendment.^{[1][2]} Its application to agricultural lands, a practice known as enhanced weathering, is primarily researched for its carbon sequestration capabilities.^{[1][3]} However, the weathering of **olivine** also releases essential plant nutrients and modifies soil chemistry, which can lead to improved crop yields.^{[1][4]} These notes provide an overview of the mechanisms, quantitative effects, and experimental protocols for evaluating **olivine** as a soil amendment.

Mechanism of Action

The primary mechanism of **olivine**'s effect on soil and crops is through its chemical weathering. When finely ground **olivine** is applied to soil, it reacts with water and carbon dioxide, a process that has several key consequences:

- **Increased Soil pH:** The weathering process consumes protons (H⁺), leading to an increase in soil pH.^{[5][6]} This can be particularly beneficial in acidic soils, which often limit nutrient availability and crop growth.^{[1][7]}
- **Nutrient Release:** **Olivine** is primarily composed of magnesium and iron silicates.^[3] Its dissolution releases plant-available magnesium (Mg) and silicon (Si).^{[5][6]} Depending on its specific composition, it can also be a source of other micronutrients.

- Improved Nutrient Availability: By raising the soil pH, **olivine** can increase the availability of certain nutrients like potassium (K) and molybdenum, while potentially affecting others like phosphorus (P) and calcium (Ca).[\[5\]](#)[\[8\]](#)
- Carbon Sequestration: The weathering reaction converts atmospheric CO₂ into stable bicarbonate ions, which are then stored in the soil or leached into waterways, effectively sequestering carbon.[\[1\]](#)[\[3\]](#)

Potential Benefits for Crop Yield

- Direct Fertilization: Provides a slow-release source of magnesium and silicon, which are essential for plant growth.[\[1\]](#)[\[5\]](#)
- Liming Effect: Counteracts soil acidification, creating a more favorable environment for many crops and beneficial soil microbes.[\[1\]](#)[\[9\]](#)
- Improved Plant Health: Enhanced nutrient uptake can lead to increased biomass and overall healthier crops.[\[3\]](#)[\[5\]](#) In some studies, the highest application rates of **olivine** increased plant growth by over 15%.[\[3\]](#)[\[5\]](#)

Considerations and Potential Risks

- Nutrient Imbalances: High concentrations of magnesium from **olivine** can compete with and suppress the uptake of calcium (Ca), potentially leading to deficiencies.[\[3\]](#)[\[5\]](#)
- Heavy Metal Content: **Olivine** can contain trace amounts of heavy metals like nickel (Ni).[\[5\]](#) While Ni is an essential micronutrient, its release during weathering can lead to accumulation in the soil and uptake by plants, which must be monitored to avoid toxicity.[\[5\]](#)[\[6\]](#)
- Variable Weathering Rates: The rate at which **olivine** weathers—and thus its effectiveness—depends on factors like particle size, soil temperature, moisture, and pH.[\[2\]](#)[\[10\]](#)[\[11\]](#) Finer particle sizes lead to faster weathering.[\[1\]](#)[\[12\]](#)

Data Presentation: Quantitative Effects of Olivine Application

The following tables summarize quantitative data from a 32-week pot experiment using perennial ryegrass (*Lolium perenne* L.) grown in sandy soil amended with various doses of **olivine**.^[5]

Table 1: Effect of **Olivine** Application on Soil Properties

Treatment (Dose kg/ha)	Final Soil pH	Available Mg (mg/kg)	Available K (mg/kg)	Available Ni (mg/kg)
Control (0)	4.89	42.4	36.3	0.05
OLIV1 (1,630)	5.06	63.8	38.0	0.17
OLIV2 (8,150)	5.25	86.6	41.5	0.50
OLIV3 (40,700)	5.61	129.8	51.5	1.83
OLIV4 (204,000)	5.96	286.6	67.5	8.08

Data sourced from ten Berge et al. (2012).^{[5][6]}

Table 2: Effect of **Olivine** Application on Ryegrass Biomass and Nutrient Uptake

Treatment (Dose kg/ha)	Total Dry Matter Yield (g/pot)	Mg in Biomass (mg/kg)	Ca in Biomass (mg/kg)	Ni in Biomass (mg/kg)	K in Biomass (mg/kg)
Control (0)	39.7	1340	4500	0.53	31,400
OLIV1 (1,630)	39.5	1550	4230	0.70	32,100
OLIV2 (8,150)	38.6	1790	3950	1.05	33,200
OLIV3 (40,700)	38.5	2130	3450	1.76	35,400
OLIV4 (204,000)	45.9	2440	2880	2.67	36,600

Data sourced from ten Berge et al. (2012). The highest **olivine** dose resulted in a 15.6% increase in plant biomass.[\[3\]](#)[\[5\]](#)[\[6\]](#)

Experimental Protocols

This section details a protocol for a pot experiment to assess the effects of **olivine** on crop growth, based on the methodology described by ten Berge et al. (2012).[\[5\]](#)

Objective: To quantify the effects of different **olivine** application rates on soil properties, plant biomass, and nutrient uptake of a model crop (e.g., perennial ryegrass).

Materials:

- Soil: A sandy soil with relatively low initial bioavailability of Mg and K is recommended.[\[5\]](#)
- **Olivine**: Finely ground **olivine** powder. Particle size distribution should be characterized.
- Pots: 10-liter PVC pots.[\[5\]](#)
- Crop: Perennial ryegrass (*Lolium perenne*) seeds or another suitable model crop.
- Reference Fertilizer: A soluble Mg fertilizer like kieserite ($\text{MgSO}_4 \cdot \text{H}_2\text{O}$) for comparison.[\[5\]](#)
- Other Nutrients: Standard N, P, K fertilizers to ensure these are not limiting factors.
- Deionized Water: For irrigation.
- Soil and Plant Analysis Equipment: For measuring pH, elemental concentrations (ICP-MS or AAS), etc.

Experimental Design:

- Treatments:
 - Control (no amendment).
 - Multiple **olivine** application rates (e.g., 1,630, 8,150, 40,700, 204,000 kg/ha equivalents).[\[5\]](#)

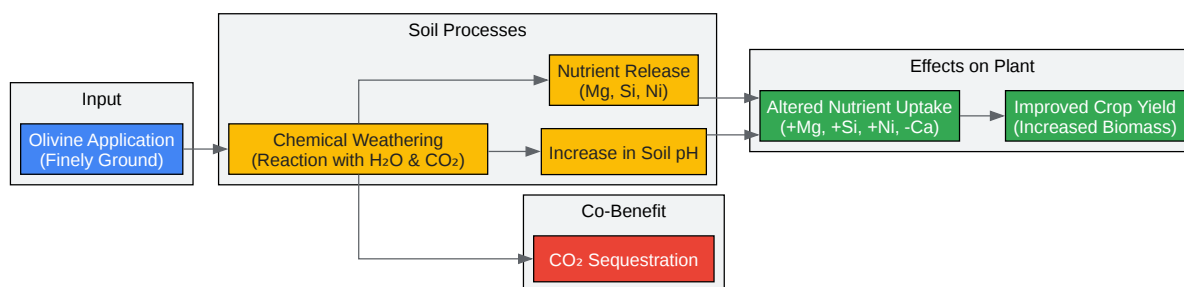
- Reference treatments with a soluble Mg source (e.g., kieserite) at rates providing equivalent Mg to lower **olivine** doses.
- Replication: Minimum of 4 replicates per treatment, arranged in a randomized block design.

Procedure:

- Soil Preparation:
 - Collect and air-dry the soil. Sieve to remove large debris.
 - Analyze a subsample for baseline chemical characteristics (pH, nutrient content).[\[5\]](#)
 - For each pot, weigh the required amount of dry soil (e.g., 11.0 kg).[\[5\]](#)
- Treatment Application:
 - Calculate the amount of **olivine** powder or kieserite needed for each pot to match the desired per-hectare application rate.
 - Thoroughly mix the amendment into the dry soil for each pot.
- Potting and Sowing:
 - Fill the pots with the soil-amendment mixtures.
 - Sow a standard amount of ryegrass seed in each pot and cover lightly with soil.
 - Water the pots to a consistent moisture level.
- Growth Conditions:
 - Maintain the pots in a greenhouse or controlled environment with adequate light and temperature.
 - Irrigate regularly with deionized water, avoiding leaching.
 - Apply a balanced nutrient solution (excluding Mg for the main treatments) at regular intervals.

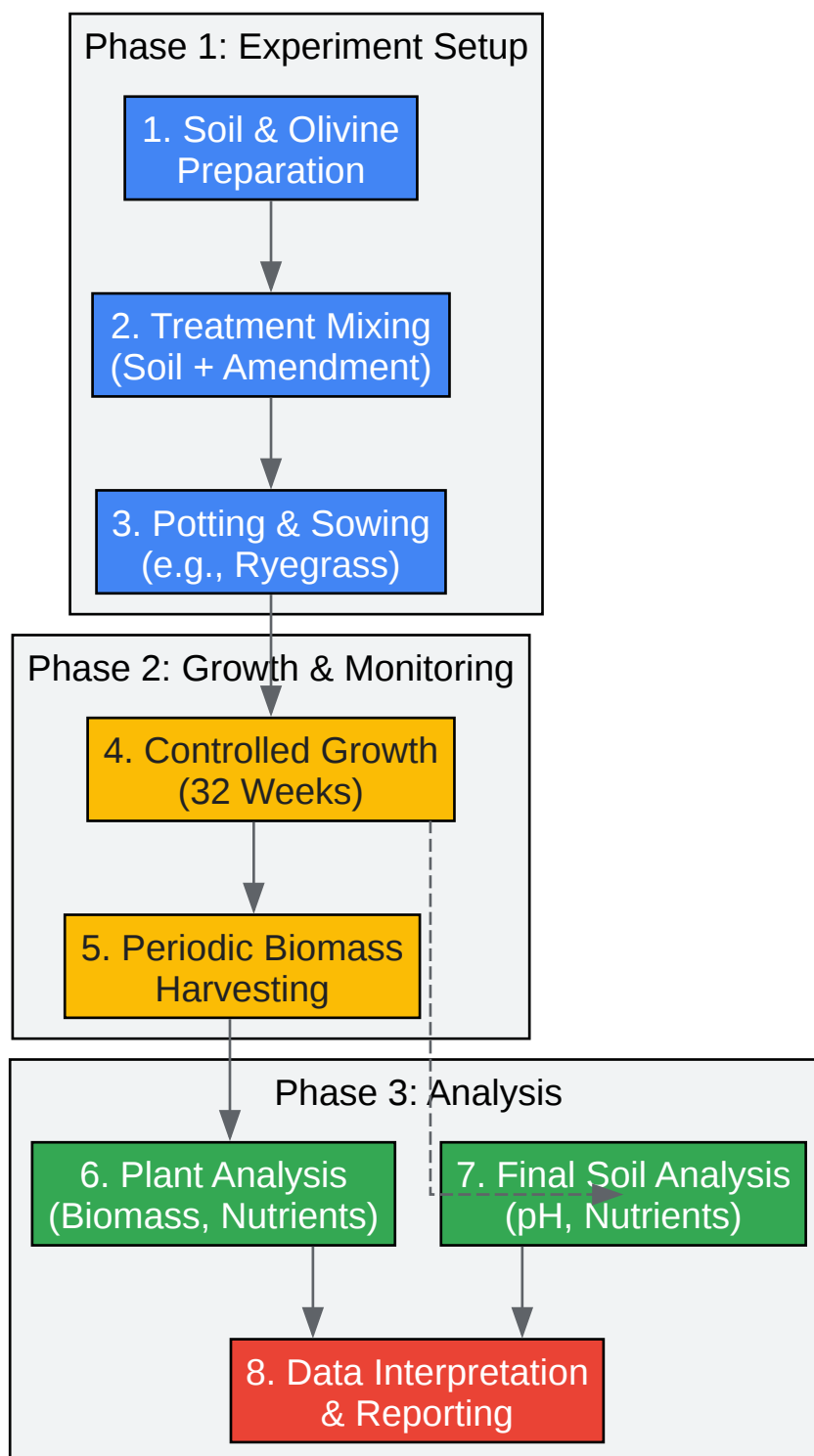
- Harvesting and Sampling:
 - Harvest the above-ground biomass periodically (e.g., every 4-6 weeks) by cutting the grass to a uniform height.
 - At each harvest, record the fresh weight, then dry the biomass in an oven (e.g., at 70°C for 48 hours) to determine the dry matter yield.
 - After the final harvest (e.g., after 32 weeks), collect soil samples from each pot for analysis.[5]
- Analysis:
 - Plant Analysis: Grind the dried plant material. Analyze subsamples for total Mg, Ca, K, Si, and Ni concentrations.
 - Soil Analysis: Air-dry and sieve the soil samples. Analyze for pH and bioavailable concentrations of Mg, K, Si, and Ni using appropriate extraction methods (e.g., 0.01 M CaCl₂ extraction).[5][7]

Visualizations



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Caption: Logical flow of **olivine**'s impact on soil chemistry and crop yield.



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Caption: Workflow for a pot experiment evaluating **olivine** as a soil amendment.

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